

Head-to-Head Clinical Trials of Panipenem-Betamipron: A Comparative Guide

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Compound of Interest		
Compound Name:	Panipenem-betamipron	
Cat. No.:	B1147614	Get Quote

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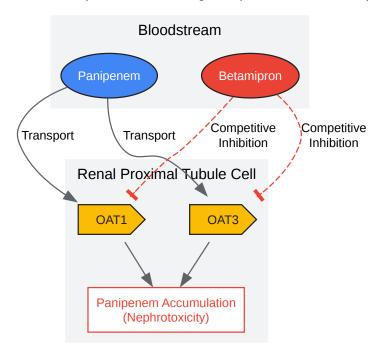
This guide provides a comprehensive comparison of **panipenem-betamipron** with other carbapenem antibiotics, focusing on data from head-to-head clinical trials. The information is intended to support research, scientific evaluation, and drug development efforts in the field of infectious diseases.

Mechanism of Action: The Role of Betamipron

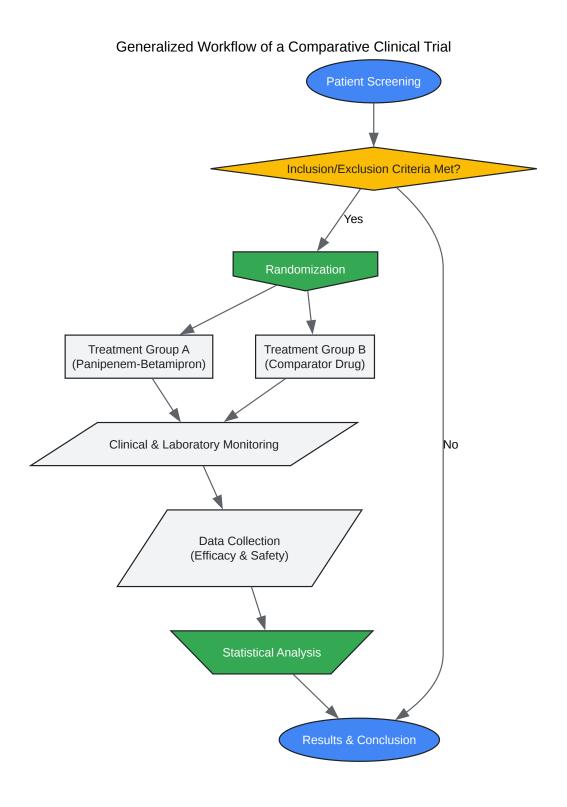
Panipenem, a carbapenem antibiotic, is co-administered with betamipron to mitigate the risk of nephrotoxicity. Panipenem is actively transported into the renal proximal tubule cells by organic anion transporters (OATs), primarily OAT1 and OAT3. High intracellular concentrations of panipenem can lead to cellular damage. Betamipron acts as a competitive inhibitor of OAT1 and OAT3, reducing the uptake of panipenem into these cells and thereby preventing renal toxicity.



Mechanism of Betamipron in Preventing Panipenem-Induced Nephrotoxicity







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